

Performance Assessment of Mepiquat Formulations in Field Trials: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Mepiquat
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This guide provides an objective comparison of the field performance of different **Mepiquat** formulations, supported by experimental data from various studies. **Mepiquat** is a widely used plant growth regulator in cotton production, primarily aimed at controlling vegetative growth and improving yield. The two most common formulations are **Mepiquat** Chloride (MC) and **Mepiquat** Pentaborate (MP). This document summarizes their effects on key agronomic parameters and details the methodologies employed in field trials to assess their efficacy.

Data Presentation

The following tables summarize quantitative data from field trials comparing different **Mepiquat** formulations.

Table 1: Comparison of **Mepiquat** Formulations on Cotton Vegetative Growth

Formulation	Application Rate (oz/acre)	Plant Height Reduction (%)	Main Stem Nodes (reduction from control)	Reference
Mepex Ginout (MC)	16	Not specified	Not specified	[1]
Pix Ultra (MC)	16	Not specified	Not specified	[1]
Pentia (MP)	16	Not specified	Not specified	[1]
Mepiquat Chloride	"Full" rate	Significant	Significant	[2][3][4]
Mepiquat Pentaborate	"Full" rate	Significant	Significant	[2][3][4]
Mepiquat Pentaborate	80% of "Full" rate	Significant	Significant	[2][3][4]

Table 2: Comparison of **Mepiquat** Formulations on Cotton Yield and Fiber Quality

Formulation	Application Rate (oz/acre)	Lint Yield (lbs/acre)	Lint Percent (%)	Fiber Quality	Reference
Mepex Ginout (MC)	16	Highest among treatments	Highest among treatments	No significant difference	[1]
Pix Ultra (MC)	16	Lower than control	Lower than control	No significant difference	[1]
Pentia (MP)	16	Lower than control	Lower than control	No significant difference	[1]
Mepiquat Chloride	"Full" rate	Significantly greater than untreated	Not specified	Not specified	[2][3][4]
Mepiquat Pentaborate	"Full" rate	Significantly greater than untreated	Not specified	Not specified	[2][3][4]
Mepiquat Pentaborate	80% of "Full" rate	Not significantly different from untreated	Not specified	Not specified	[2][3][4]

Experimental Protocols

The following methodologies are based on protocols described in the cited field trials for assessing the performance of **Mepiquat** formulations.

Experimental Design and Plot Establishment

- **Design:** Field trials are typically conducted using a Randomized Complete Block Design (RCBD) with multiple replications (e.g., four replications) to account for field variability.[1]
- **Plot Size:** Plot dimensions can vary, with examples including 20 rows wide with a 36-inch row spacing, extending for a full irrigation run of half a mile.[1]

- Variety: A single cotton variety is typically used throughout the trial to ensure that observed differences are due to the treatments and not genetic variations. For instance, studies have utilized the 'DP555BR' cotton variety.[2][3][4]

Treatment Application

- Formulations: The trials compare different commercially available **Mepiquat** formulations, such as Mepex Ginout (DuPont), Pix Ultra (BASF), and Pentia (BASF).[1]
- Application Rate: Treatments are applied at specified rates, for example, a single application of 16 oz/acre for each formulation.[1] In other studies, "full" and reduced (e.g., 80%) rates based on university extension recommendations are compared.[2][3][4]
- Application Timing: Applications are made at specific growth stages of the cotton plant. A common timing for a single application is during the vegetative growth phase.[1]

Data Collection and Analysis

- Vegetative Growth Parameters:
 - Plant Height: Measured at various time points during the growing season to assess the growth regulation effect.
 - Number of Nodes: The total number of main-stem nodes is counted to determine the impact on plant development.
- Yield Parameters:
 - Seed Cotton Yield: The central rows of each plot are harvested, and the seed cotton is weighed.[1]
 - Lint Yield: Sub-samples of the harvested seed cotton are ginned to determine the lint percentage, which is then used to calculate the final lint yield.[1]
- Fiber Quality:
 - Sub-samples of lint are collected and analyzed for various fiber quality parameters.

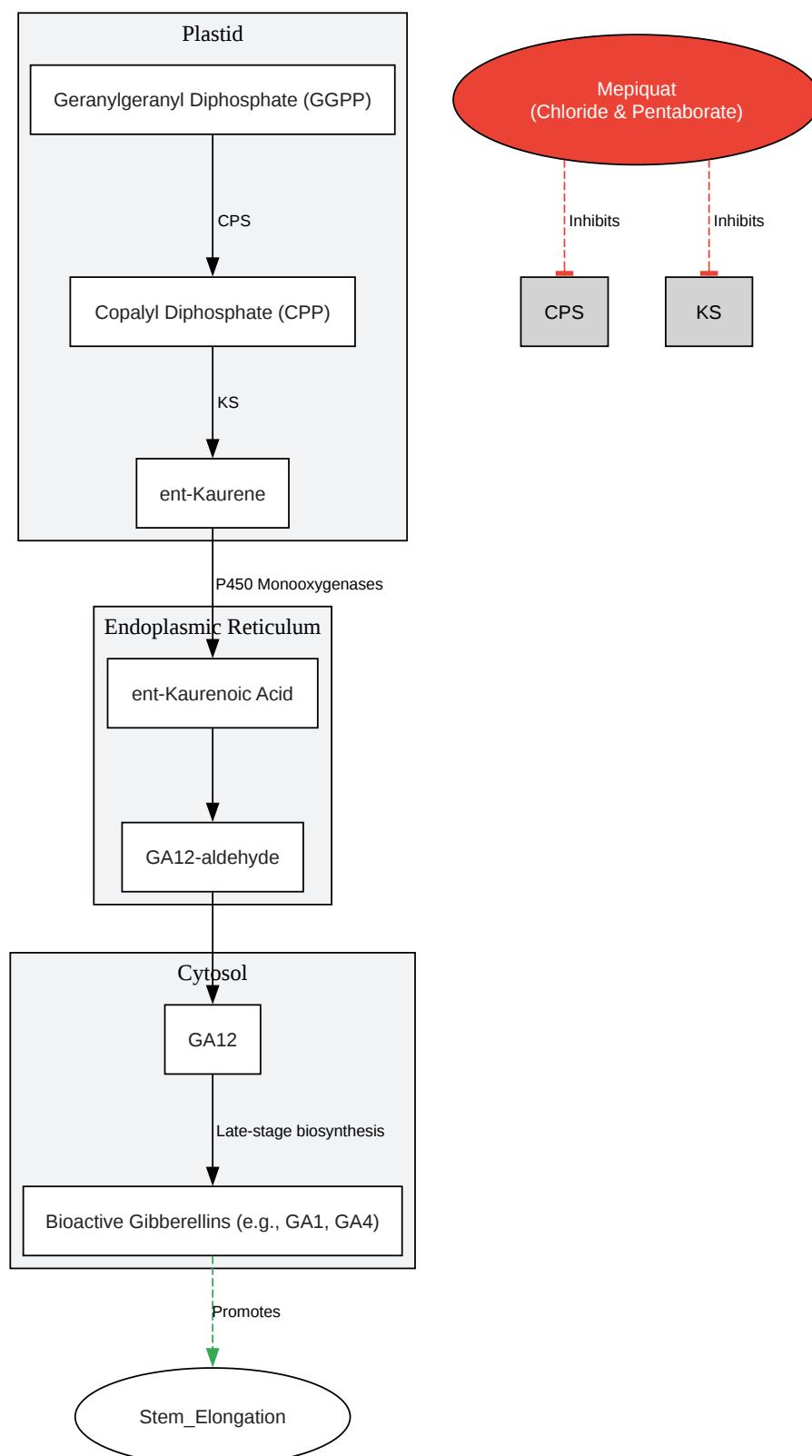
- Statistical Analysis: The collected data is subjected to analysis of variance (ANOVA) to determine if there are statistically significant differences among the treatments.

Mandatory Visualization

Signaling Pathway of Mepiquat Inhibition

Mepiquat-based plant growth regulators function by inhibiting the biosynthesis of gibberellins, which are plant hormones that promote cell elongation. **Mepiquat** chloride and **mepiquat** pentaborate, both containing the active ingredient **mepiquat**, are classified as "onium" type inhibitors. They specifically target the early stages of the gibberellin biosynthesis pathway.

The primary mechanism of action involves the blockage of two key enzymes: copalyl-diphosphate synthase (CPS) and ent-kaurene synthase (KS). This inhibition prevents the conversion of geranylgeranyl diphosphate (GGPP) to ent-kaurene, a crucial precursor for all gibberellins. The pentaborate formulation is reported to have quicker absorption into the plant.

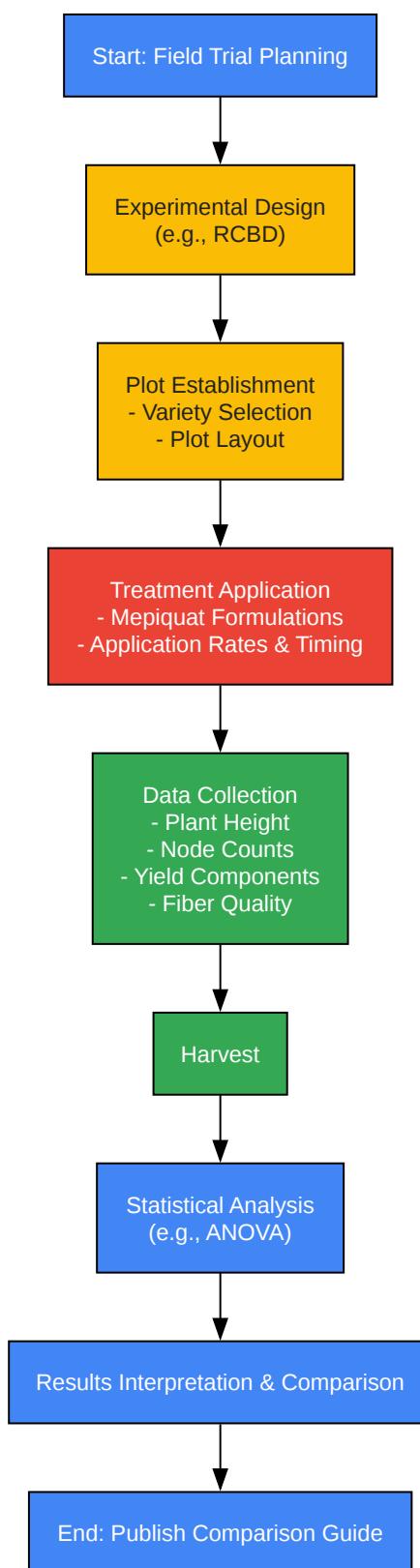


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Caption: **Mepiquat's inhibition of the gibberellin biosynthesis pathway.**

Experimental Workflow for Mepiquat Formulation Assessment

The following diagram illustrates the typical workflow for conducting a field trial to compare the performance of different **Mepiquat** formulations.



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Caption: Experimental workflow for assessing **Mepiquat** formulations.

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